

In-Depth Technical Guide: N-Benzyl-2-bromo-N-methylbenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Benzyl-2-bromo-N-methylbenzamide*

Cat. No.: B040479

[Get Quote](#)

CAS Number: 124461-28-5

This technical guide provides a comprehensive overview of **N-Benzyl-2-bromo-N-methylbenzamide**, a halogenated aromatic amide of interest to researchers and professionals in the fields of organic synthesis and drug development. This document outlines its chemical properties, provides a detailed experimental protocol for its synthesis, and includes relevant analytical data.

Chemical and Physical Properties

N-Benzyl-2-bromo-N-methylbenzamide is a white to off-white solid. A summary of its key chemical and physical properties is presented in the table below.[\[1\]](#)

Property	Value	Source
CAS Number	124461-28-5	[1] [2]
Molecular Formula	C ₁₅ H ₁₄ BrNO	[1]
Molecular Weight	304.18 g/mol	[1]
IUPAC Name	N-benzyl-2-bromo-N-methylbenzamide	[1]
Synonyms	N-Benzyl-N-methyl 2-bromobenzamide, Benzamide, 2-bromo-N-methyl-N-(phenylmethyl)-	[1]
Calculated LogP	3.6	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	3	[1]

Synthesis

The synthesis of **N-Benzyl-2-bromo-N-methylbenzamide** is typically achieved through the acylation of N-benzyl-N-methylamine with 2-bromobenzoyl chloride. This reaction is a standard method for the formation of amides.[\[3\]](#)

Experimental Protocol: Synthesis of N-Benzyl-2-bromo-N-methylbenzamide

This protocol is based on general procedures for the N-acylation of secondary amines.[\[4\]](#)[\[5\]](#)

Materials:

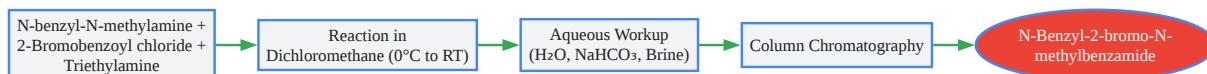
- N-benzyl-N-methylamine
- 2-Bromobenzoyl chloride

- Triethylamine (or another suitable base)
- Dichloromethane (or another suitable anhydrous solvent)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl acetate for chromatography

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve N-benzyl-N-methylamine (1.0 equivalent) and triethylamine (1.2 equivalents) in anhydrous dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of 2-bromobenzoyl chloride (1.1 equivalents) in anhydrous dichloromethane to the stirred reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford the pure **N-Benzyl-2-bromo-N-methylbenzamide**.

Logical Workflow for Synthesis:



[Click to download full resolution via product page](#)

Synthesis workflow for **N-Benzyl-2-bromo-N-methylbenzamide**.

Analytical Data

The structure and purity of the synthesized **N-Benzyl-2-bromo-N-methylbenzamide** can be confirmed by various analytical techniques.

Analytical Data Type	Expected Characteristics
¹ H NMR	Signals corresponding to the aromatic protons of the benzyl and bromobenzoyl groups, the benzylic methylene protons, and the N-methyl protons.
¹³ C NMR	Resonances for the carbonyl carbon, aromatic carbons, benzylic carbon, and the N-methyl carbon.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the molecular weight of the compound ($m/z \approx 303/305$ for the bromine isotopes).
Infrared (IR) Spectroscopy	A characteristic strong absorption band for the amide carbonyl group ($C=O$) typically in the range of $1630-1680\text{ cm}^{-1}$.

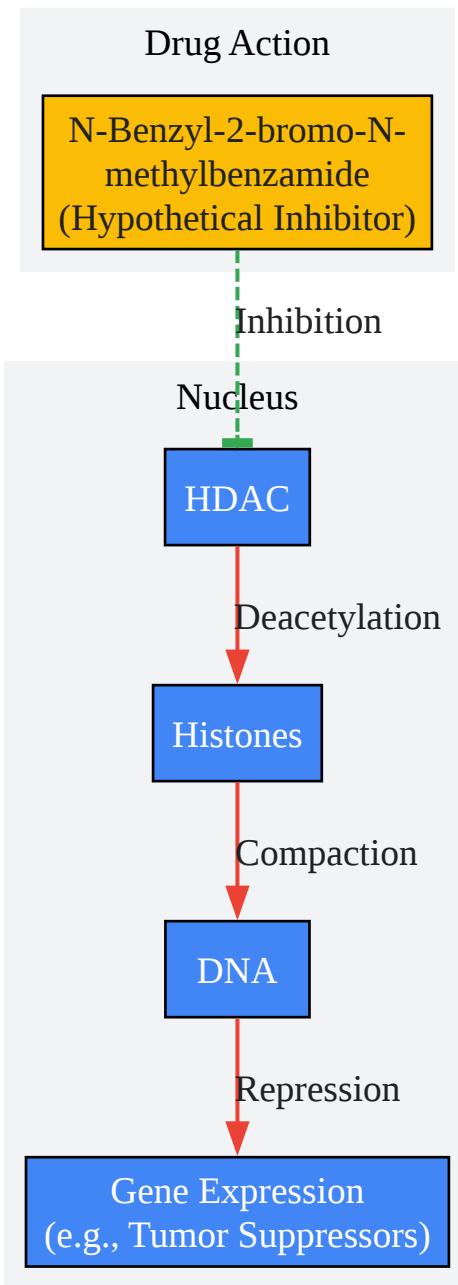
Biological Activity

While specific biological data for **N-Benzyl-2-bromo-N-methylbenzamide** is not extensively available in the public domain, related N-substituted benzamide derivatives have been

investigated for their potential as antitumor agents.[6][7] For instance, some studies have focused on N-substituted benzamides as histone deacetylase (HDAC) inhibitors.[6] Further research is required to elucidate the specific biological profile of **N-Benzyl-2-bromo-N-methylbenzamide**.

Signaling Pathway Hypothesis (General for HDAC Inhibitors):

The diagram below illustrates a generalized signaling pathway that could be influenced by a hypothetical HDAC inhibitor. This is for illustrative purposes only, as the specific activity of **N-Benzyl-2-bromo-N-methylbenzamide** has not been determined.



[Click to download full resolution via product page](#)

Hypothetical signaling pathway for HDAC inhibition.

Conclusion

This technical guide has provided essential information regarding **N-Benzyl-2-bromo-N-methylbenzamide** (CAS No. 124461-28-5), including its chemical properties, a detailed synthesis protocol, and an overview of relevant analytical data. While its specific biological

functions are yet to be fully explored, its structural similarity to other biologically active benzamides suggests it may be a valuable compound for further investigation in medicinal chemistry and drug discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Benzyl-2-bromo-N-methylbenzamide | C15H14BrNO | CID 614171 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. objectstorage.ap-mumbai-1.oraclecloud.com [objectstorage.ap-mumbai-1.oraclecloud.com]
- 4. cdn.fortunejournals.com [cdn.fortunejournals.com]
- 5. researchgate.net [researchgate.net]
- 6. Synthesis of N-Substituted Benzamide Derivatives and their Evaluation as Antitumor Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide: N-Benzyl-2-bromo-N-methylbenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b040479#n-benzyl-2-bromo-n-methylbenzamide-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com